

troubleshooting DRP1i27 solubility issues

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Compound of Interest

Compound Name: DRP1i27

Cat. No.: B12396276

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DRP1i27 Technical Support Center

Welcome to the technical support center for **DRP1i27**, a potent inhibitor of the human dynamin-related protein 1 (Drp1). This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **DRP1i27** in their experiments. Here you will find answers to frequently asked questions and troubleshooting guides to address common challenges, particularly concerning solubility.

Frequently Asked Questions (FAQs)

Q1: What is **DRP1i27** and what is its primary mechanism of action?

A1: **DRP1i27** is a small molecule inhibitor of the human Drp1 protein.^{[1][2]} Its primary function is to bind to the GTPase site of Drp1, which inhibits the protein's activity.^{[1][3][4]} Drp1 plays a crucial role in mitochondrial fission, the process by which mitochondria divide.^{[5][6][7]} By inhibiting Drp1, **DRP1i27** prevents this fission process, leading to an increase in elongated and interconnected mitochondrial networks.^{[5][6][8]} This modulation of mitochondrial dynamics can protect cells against certain types of stress and injury, such as simulated ischemia-reperfusion injury.^{[1][6]}

Q2: What are the recommended solvents for dissolving **DRP1i27**?

A2: **DRP1i27** is soluble in organic solvents such as DMSO.[2][4] For in vivo applications, specific formulations are recommended to achieve solubility and bioavailability. Two common protocols involve a mixture of DMSO, PEG300, Tween-80, and saline, or a combination of DMSO and a saline solution containing SBE- β -CD.[1] It is crucial to select a solvent system that is compatible with your specific experimental setup.

Q3: What is the recommended storage procedure for **DRP1i27**?

A3: **DRP1i27** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.[3] Once dissolved in a solvent, the stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][3][9] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[1]

Q4: What are the known binding affinities of **DRP1i27** for human Drp1?

A4: The binding affinity of **DRP1i27** to human Drp1 has been determined by multiple independent methods. Surface Plasmon Resonance (SPR) assays show a binding affinity (KD) of 286 μ M, while Microscale Thermophoresis (MST) assays indicate a KD of 190 μ M.[1][6]

Troubleshooting Guide: **DRP1i27** Solubility Issues

This guide addresses common problems researchers may encounter when dissolving and using **DRP1i27**.

Problem	Potential Cause	Recommended Solution
Precipitation or phase separation during preparation.	The compound has limited solubility in the chosen solvent or the concentration is too high.	Gently heat the solution and/or use sonication to aid in dissolution. ^[1] If precipitation persists, consider preparing a more dilute stock solution or using one of the recommended in vivo formulations which are designed for better solubility.
The compound will not dissolve in aqueous buffers.	DRP1i27 has poor solubility in aqueous solutions.	For most applications, a stock solution should first be prepared in 100% DMSO. ^{[2][4]} This stock can then be diluted into your aqueous experimental medium. Ensure the final concentration of DMSO is compatible with your cells or assay.
Cloudiness or precipitation is observed after diluting the DMSO stock solution into an aqueous buffer.	The compound is precipitating out of the aqueous solution due to its hydrophobic nature.	When diluting the DMSO stock, add it dropwise to the aqueous buffer while gently vortexing or stirring. This helps to prevent localized high concentrations that can lead to precipitation. If the issue persists, consider using a lower final concentration of DRP1i27 or incorporating a surfactant like Tween-80 in your final buffer, if compatible with your experiment.
Inconsistent experimental results.	This could be due to inaccurate concentration of the DRP1i27 solution, possibly	Always ensure the compound is fully dissolved before use. Visually inspect the solution for any particulate matter. Prepare

from incomplete dissolution or degradation.

fresh dilutions from a properly stored stock solution for each experiment to ensure consistency. Avoid repeated freeze-thaw cycles of the stock solution.[1]

Quantitative Data Summary

Parameter	Value	Method
Binding Affinity (KD)	286 μ M	Surface Plasmon Resonance (SPR)[1][6]
Binding Affinity (KD)	190 μ M	Microscale Thermophoresis (MST)[1][6]
Solubility in DMSO	$\geq$ 100 mg/mL (272.88 mM)	[4]
Solubility in Formulation 1	$\geq$ 2.5 mg/mL (6.82 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[1]
Solubility in Formulation 2	$\geq$ 2.5 mg/mL (6.82 mM)	10% DMSO, 90% (20% SBE- β -CD in Saline)[1]

Experimental Protocols

Protocol 1: Preparation of **DRP1i27** Stock Solution in DMSO

- Allow the vial of **DRP1i27** powder to equilibrate to room temperature before opening.
- Add the appropriate volume of 100% DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 100 mg/mL).
- To aid dissolution, the tube can be gently heated to 37°C and sonicated in an ultrasonic bath for a short period.[4]
- Visually confirm that the solution is clear and free of any particulates.

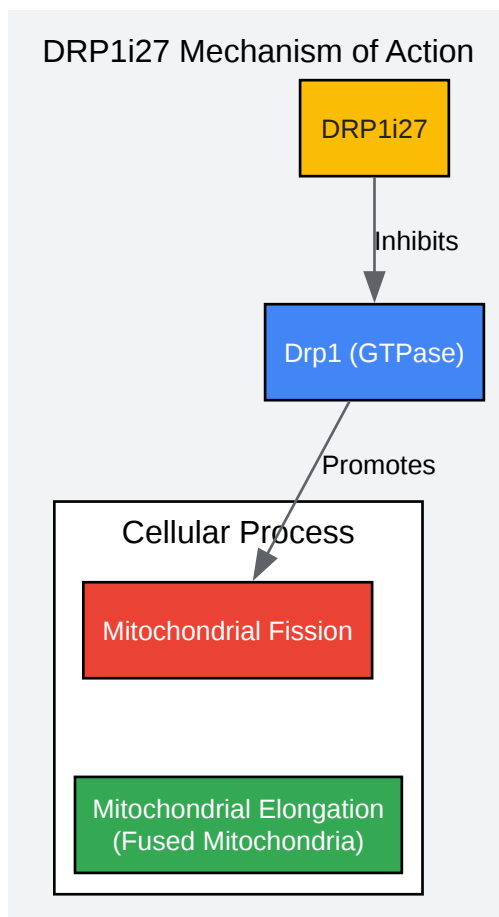
- Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.[1]

Protocol 2: Preparation of **DRP1i27** for In Vivo Administration

This protocol yields a clear solution of ≥ 2.5 mg/mL.[1]

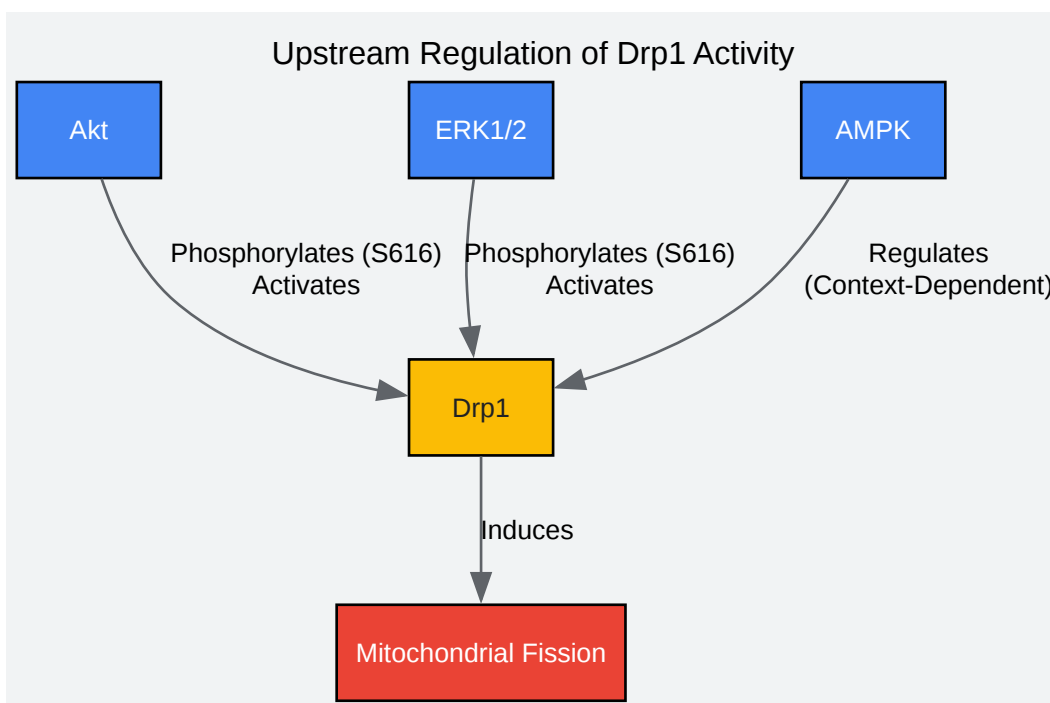
- Prepare a 25 mg/mL stock solution of **DRP1i27** in DMSO.
- For a 1 mL final volume, take 100 μ L of the 25 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly until the solution is homogenous.
- Add 50 μ L of Tween-80 and mix again until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL and mix thoroughly.

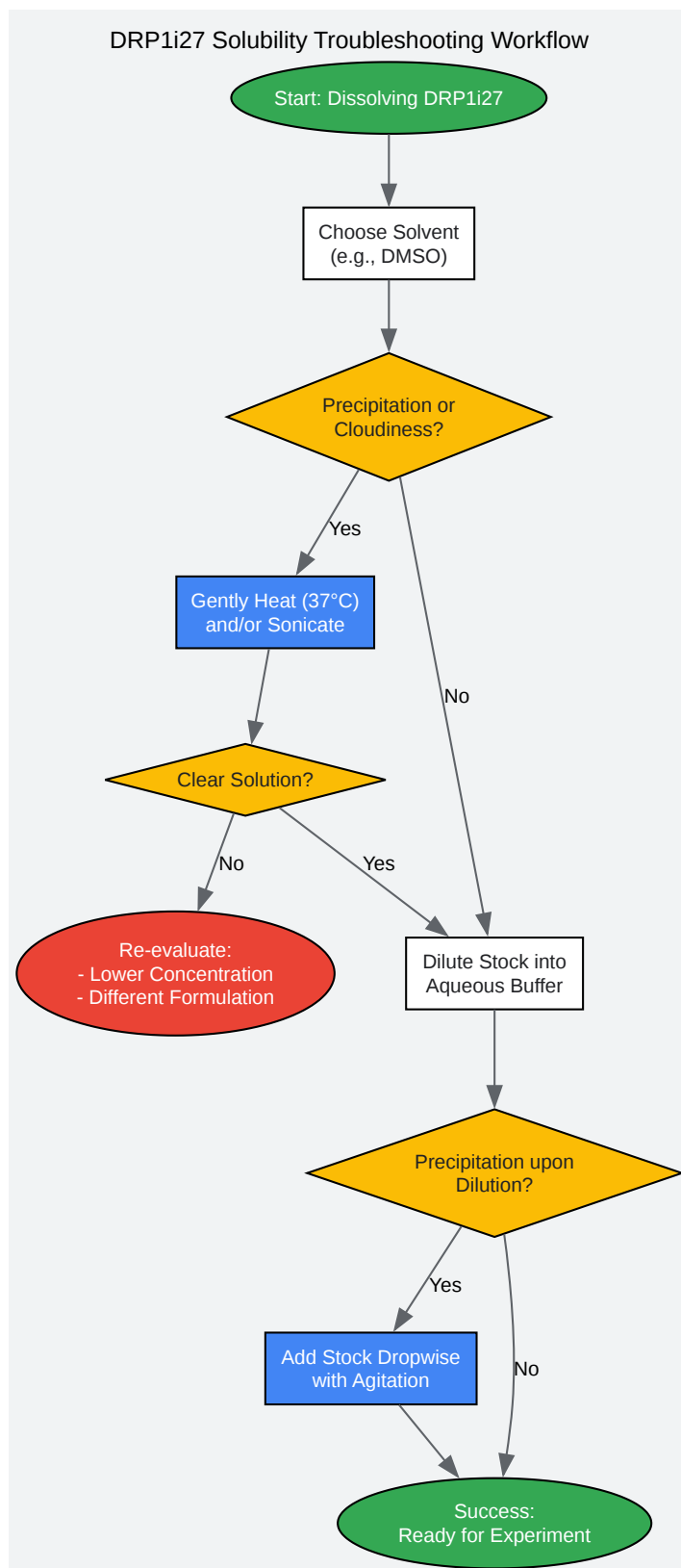
Visualizations



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Caption: **DRP1i27** inhibits Drp1, preventing mitochondrial fission and promoting elongation.





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